

2-ethyl-1-pentene structural formula visualization

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Compound of Interest

Compound Name: 2-Ethyl-1-pentene

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Structural Visualization of 2-Ethyl-1-Pentene

The molecular structure of **2-ethyl-1-pentene** (C_7H_{14}) is characterized by a primary five-carbon chain, known as a pentene backbone.^[1] A double bond is located between the first and second carbon atoms of this chain, designating it as a "-1-pentene".^[1] An ethyl group ($-CH_2CH_3$) is attached as a substituent to the second carbon atom of the pentene chain.^[1]

The systematic naming "**2-ethyl-1-pentene**" precisely describes this arrangement: "pent" indicates a five-carbon parent chain, "-ene" signifies the presence of a double bond, "1-" specifies the double bond's position, and "2-ethyl" denotes the attachment of an ethyl group at the second carbon.^[1] The molecular formula of this compound is C_7H_{14} , and its molecular weight is approximately 98.19 g/mol .^{[2][3]}

Below is a two-dimensional visualization of the **2-ethyl-1-pentene** structural formula, generated using the Graphviz DOT language.

*Caption: 2D structural formula of **2-ethyl-1-pentene**.*

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References

- 1. homework.study.com [homework.study.com]
- 2. 3-Methylidenehexane | C7H14 | CID 520668 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Pentene, 2-ethyl- [webbook.nist.gov]
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